

Application Note & Protocol: In Vitro Characterization of ACTH (18-39), Human TFA

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Compound of Interest

Compound Name: *Adrenocorticotrophic Hormone
(ACTH) (18-39), human TFA*

Cat. No.: *B15600366*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Adrenocorticotrophic hormone (ACTH), a 39-amino acid peptide, is a central component of the hypothalamic-pituitary-adrenal (HPA) axis. It is derived from the precursor molecule proopiomelanocortin (POMC) and is best known for stimulating the adrenal cortex to produce glucocorticoids.[1][2] However, post-translational processing of ACTH can yield smaller fragments with distinct biological activities. One such fragment is ACTH (18-39), also known as Corticotropin-Like Intermediate Lobe Peptide (CLIP).[3][4]

Unlike full-length ACTH, which potently activates the melanocortin-2 receptor (MC2R) to drive steroidogenesis, CLIP does not stimulate cortisol production.[5] Instead, research suggests it plays roles in modulating pancreatic exocrine function, insulin secretion, and neuronal processes.[4][6][7][8] These diverse functions imply that CLIP interacts with other receptors, possibly within the melanocortin system (MC1R, MC3-5R) or with novel targets.[5][9]

This application note provides a robust, validated protocol for characterizing the in vitro activity of human ACTH (18-39). Since many melanocortin receptors are G-protein coupled receptors

(GPCRs) that signal through the G α s subunit to increase intracellular cyclic adenosine monophosphate (cAMP), this guide focuses on a cell-based cAMP accumulation assay.^{[10][11]} This method serves as a reliable and quantifiable measure of the functional agonism of ACTH (18-39) at a target receptor.

A critical consideration addressed in this protocol is the presence of trifluoroacetate (TFA), a common counter-ion from peptide synthesis and purification that can interfere with biological assays.^{[12][13][14]} The protocol includes best practices for handling TFA salts to ensure data integrity and reproducibility.

Principle of the Assay

This protocol measures the ability of ACTH (18-39) to stimulate a G α s-coupled receptor, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cAMP levels. The assay is performed in a recombinant cell line stably expressing a human melanocortin receptor (e.g., MC3R or MC4R).

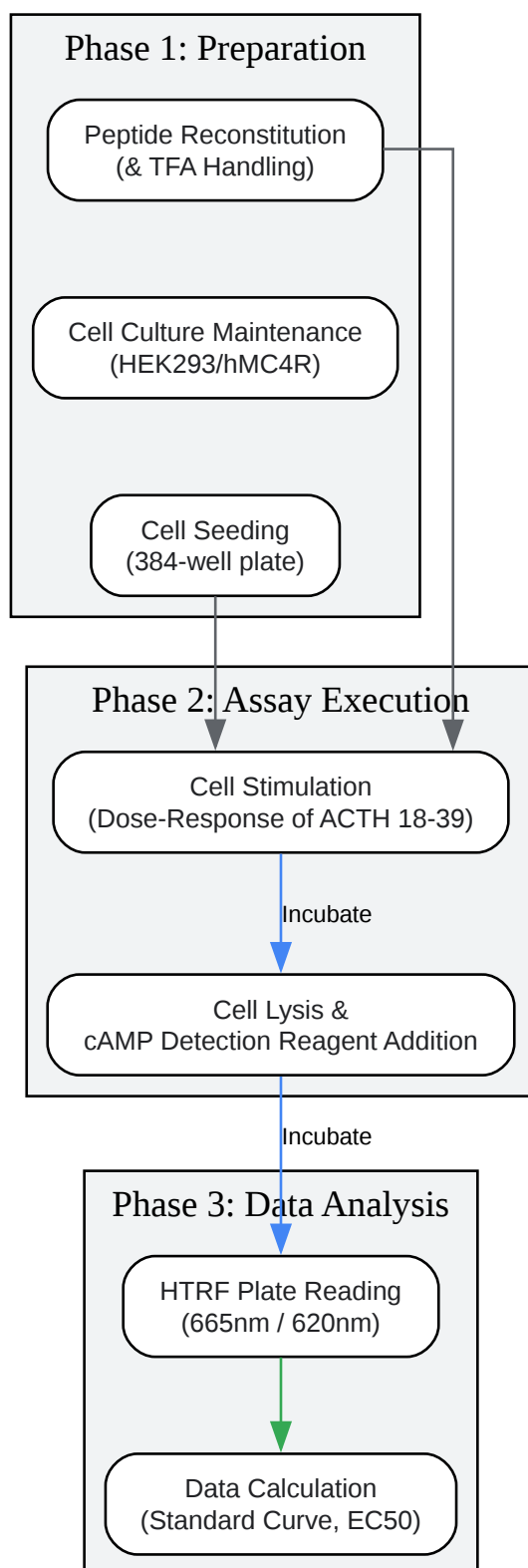
The accumulated cAMP is quantified using a competitive immunoassay, such as Homogeneous Time-Resolved Fluorescence (HTRF).^{[10][15]} In this format, cAMP produced by the cells competes with a labeled cAMP conjugate for a limited number of specific anti-cAMP antibodies. A change in the fluorescence signal is inversely proportional to the amount of cAMP produced, allowing for the generation of a dose-response curve and the calculation of the peptide's potency (EC₅₀).^{[15][16]}

Materials and Reagents

Component	Recommended Supplier & Cat. No.	Notes
ACTH (18-39), human TFA	e.g., GenScript (RP20353), Biosynth (FA108384)	Purity >95% (HPLC-verified) is required. [6] [17] [18]
HEK293/hMC4R Cell Line	ATCC, DiscoverX, or lab-generated	Cells stably expressing the human Melanocortin 4 Receptor.
DMEM, High Glucose	Gibco (11965092)	Heat-inactivated.
Fetal Bovine Serum (FBS)	Gibco (10270106)	
Penicillin-Streptomycin	Gibco (15140122)	
Geneticin (G418 Sulfate)	Gibco (10131035)	
0.25% Trypsin-EDTA	Gibco (25200056)	
DPBS (Dulbecco's PBS)	Gibco (14190144)	Phosphodiesterase inhibitor to prevent cAMP degradation.
IBMX Solution (100 mM)	Sigma-Aldrich (I5879)	
Forskolin (10 mM)	Sigma-Aldrich (F6886)	
cAMP Detection Kit	e.g., Cisbio HTRF cAMP dynamic 2 (62AM4PEB)	Choose a kit compatible with your plate reader. [10]
White, Opaque 384-well Assay Plates	Corning (3705)	Low-volume, suitable for fluorescence/luminescence. [16]
Hydrochloric Acid (HCl), 1M	Sigma-Aldrich (318949)	For optional TFA to HCl salt exchange. [19]

Experimental Workflow

The overall workflow involves preparing the peptide, culturing and seeding cells, stimulating the cells with the peptide, and finally, detecting the resulting change in intracellular cAMP.



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Fig 1. High-level workflow for the ACTH (18-39) cAMP assay.

Detailed Step-by-Step Protocol

Part A: Peptide Handling and Reagent Preparation

1. Reconstitution of ACTH (18-39), human TFA:

- Rationale: Lyophilized peptides are hygroscopic and should be stored at -20°C or -80°C.^[2] TFA's acidity can alter the pH of assay buffers, potentially affecting results.^{[12][19]} Reconstitution in a buffered solution or sterile water is crucial.
- Procedure:
 - Before opening, allow the vial of lyophilized ACTH (18-39) to equilibrate to room temperature for 10-15 minutes to prevent condensation.
 - Reconstitute the peptide in sterile distilled water to create a high-concentration stock solution (e.g., 1 mM).^{[2][18]} For example, for 1 mg of peptide (MW ≈ 2465.7 g/mol), add 405.6 µL of water.
 - Vortex briefly to ensure complete dissolution. Aliquot the stock solution into low-protein-binding tubes and store at -80°C to avoid repeated freeze-thaw cycles.^{[3][12]}

2. (Optional) TFA to Hydrochloride (HCl) Salt Exchange:

- Rationale: For highly sensitive cell-based assays, converting the TFA salt to a more biologically benign HCl salt can minimize potential artifacts.^{[12][13]} This procedure uses repeated lyophilization with a dilute HCl solution.^{[13][19]}
- Procedure:
 - Dissolve the peptide in distilled water (e.g., 1 mg/mL).
 - Add 100 mM HCl to the peptide solution to achieve a final HCl concentration of 10 mM. Let it stand for 1 minute.^{[13][20]}
 - Flash-freeze the solution in liquid nitrogen and lyophilize overnight.

- Repeat the dissolution, HCl addition, and lyophilization steps two more times for complete exchange.[\[13\]](#)
- After the final lyophilization, reconstitute the peptide HCl salt as described in Step 1.

3. Preparation of Assay Buffer:

- Prepare Assay Buffer: DPBS supplemented with 1 mM IBMX. The IBMX is critical to inhibit phosphodiesterase activity, which would otherwise degrade the cAMP produced during stimulation.

Part B: Cell Culture and Seeding

- Culture HEK293/hMC4R cells in DMEM supplemented with 10% FBS, 1% Penicillin-Streptomycin, and the appropriate concentration of G418 (e.g., 500 µg/mL) to maintain selection.
- Incubate cells at 37°C in a humidified atmosphere of 5% CO₂.
- When cells reach 80-90% confluency, wash with DPBS, detach with Trypsin-EDTA, and resuspend in fresh culture medium.
- Count the cells and determine viability using a hemocytometer or automated cell counter.
- Dilute the cells in culture medium (without G418) to a final concentration that yields 2,000-5,000 cells per well (optimization may be required).[\[21\]](#)
- Dispense 5 µL of the cell suspension into each well of a white, opaque 384-well plate.
- Incubate the plate for 18-24 hours at 37°C, 5% CO₂.

Part C: Assay Procedure (cAMP Accumulation)

- Prepare Peptide Dilution Series:
 - On the day of the assay, thaw an aliquot of the ACTH (18-39) stock solution.

- Prepare a serial dilution series of the peptide in Assay Buffer. A typical 11-point curve might range from a final concentration of 1 μ M down to 1 pM.
- Prepare controls:
 - Vehicle Control: Assay Buffer only (for basal cAMP level).
 - Positive Control: A known agonist for the receptor (e.g., α -MSH) or Forskolin at a final concentration of 10 μ M (for maximum Gas stimulation).
- Cell Stimulation:
 - Add 5 μ L of each peptide dilution or control solution to the appropriate wells containing the seeded cells.
 - Incubate the plate at room temperature for 30 minutes.
- Cell Lysis and cAMP Detection:
 - Prepare the HTRF detection reagents according to the manufacturer's protocol (e.g., Cisbio cAMP dynamic 2). This typically involves mixing the anti-cAMP Cryptate antibody and the d2-labeled cAMP conjugate in the provided lysis buffer.
 - Add 5 μ L of the d2-labeled cAMP solution to each well.
 - Add 5 μ L of the anti-cAMP Cryptate solution to each well.
 - Seal the plate and incubate at room temperature for 60 minutes, protected from light.

Data Acquisition and Analysis

- Plate Reading: Read the plate on an HTRF-compatible plate reader, measuring fluorescence emission at both 665 nm (acceptor) and 620 nm (donor).
- Data Calculation:
 - Calculate the HTRF Ratio for each well: $\text{Ratio} = (\text{Emission}_{665\text{nm}} / \text{Emission}_{620\text{nm}}) * 10,000$.[\[21\]](#)

- Generate a cAMP standard curve using the values from the cAMP standard wells provided in the kit.
- Convert the HTRF Ratio for each experimental well into a cAMP concentration (nM) by interpolating from the standard curve.[\[21\]](#)
- Plot the cAMP concentration (Y-axis) against the log of the ACTH (18-39) concentration (X-axis).
- Fit the data to a four-parameter logistic (sigmoidal dose-response) curve to determine the EC₅₀ value and the maximum response.

Example Data Table:

[ACTH 18-39] (M)	Log [M]	HTRF Ratio (Avg)	[cAMP] (nM)
1.00E-06	-6.0	850	25.5
1.00E-07	-7.0	1100	18.2
1.00E-08	-8.0	1850	8.5
1.00E-09	-9.0	2500	3.1
1.00E-10	-10.0	2800	1.5
1.00E-11	-11.0	2950	1.0
0 (Vehicle)	N/A	3000	0.8

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
High Well-to-Well Variability	Inconsistent cell seeding; Pipetting errors (small volumes); Edge effects in the plate.	Ensure a homogenous cell suspension before seeding. Use calibrated pipettes and reverse pipetting techniques. Avoid using the outermost wells of the plate.
Low Signal Window (Basal vs. Stimulated)	Low receptor expression; Inactive peptide; Suboptimal cell number or incubation time.	Verify receptor expression via FACS or Western blot. Test a new peptide aliquot. Optimize cell density and stimulation time (15-60 min). [21]
No Response to Peptide, but Forskolin Works	The chosen receptor does not couple to G α s or does not respond to ACTH (18-39).	The result is valid and indicates a lack of agonism at this target. Test other melanocortin receptors (e.g., MC3R, MC5R) or other signaling pathways (e.g., G α i, β -arrestin).
Erratic Dose-Response Curve	TFA interference; Peptide degradation; Incorrect serial dilutions.	Perform TFA-HCl salt exchange. Use fresh peptide aliquots for each experiment. Carefully check dilution calculations and technique.

Conclusion

This application note provides a comprehensive and technically sound protocol for the in vitro functional characterization of ACTH (18-39). By employing a cell-based cAMP accumulation assay, researchers can reliably quantify the peptide's agonist activity at specific G α s-coupled receptors. Adherence to the guidelines for peptide handling, particularly regarding the TFA counter-ion, and the inclusion of appropriate controls will ensure the generation of high-quality, reproducible data essential for advancing research into the physiological roles of this important POMC-derived peptide.

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